

Safety, handling, and MSDS for (3-Methylcyclobutyl)methanamine hydrochloride

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Compound of Interest

Compound Name: (3-Methylcyclobutyl)methanamine hydrochloride

Cat. No.: B1434985

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An In-depth Technical Guide to the Safe Handling of **(3-Methylcyclobutyl)methanamine hydrochloride**

Foreword: A Proactive Approach to Laboratory Safety

In the landscape of pharmaceutical research and drug development, novel chemical entities are the building blocks of innovation. Among these is **(3-Methylcyclobutyl)methanamine hydrochloride** (CAS No. 1445951-46-1), a compound of interest for its potential applications. The responsible advancement of science, however, necessitates an equally advanced approach to safety. This guide moves beyond mere compliance, adopting the perspective of a senior application scientist to instill a deep, causal understanding of the safe handling, storage, and emergency response protocols for this compound. Our objective is not just to list procedures, but to explain the scientific rationale that underpins them, creating a self-validating system of safety that protects researchers, preserves sample integrity, and ensures reproducible outcomes.

Section 1: Chemical Identity and Physicochemical Profile

A foundational understanding of a compound's physical and chemical properties is the first step in a robust safety assessment. These characteristics dictate its behavior under various

laboratory conditions and inform appropriate handling and storage strategies.

(3-Methylcyclobutyl)methanamine hydrochloride is a primary amine hydrochloride salt. The presence of the hydrochloride group generally enhances water solubility and stability compared to the free base form. It is typically supplied as an off-white to white solid.[\[1\]](#)[\[2\]](#)

Property	Data	Source(s)
CAS Number	1445951-46-1	[3] [4]
Molecular Formula	C ₆ H ₁₄ CIN	[3] [5]
Molecular Weight	135.64 g/mol	[3]
Physical Form	Solid	[2]
Appearance	Off-white	[1] [6]
Solubility	Soluble in water	[1] [6]
Storage Temperature	Room Temperature, under inert atmosphere	[2]
Stability	Stable under normal conditions; noted to be hygroscopic	[1]

Section 2: Hazard Identification and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for communicating hazard information. Based on data from structurally similar compounds, **(3-Methylcyclobutyl)methanamine hydrochloride** is classified as a hazardous substance requiring specific precautions.[\[2\]](#)

GHS Classification	Code	Description	Source(s)
Signal Word	Warning	[2][7]	
Pictogram	GHS07 (Exclamation Mark)	 alt text [2]	
Hazard Statements	H302	Harmful if swallowed	[2][6]
H315	Causes skin irritation	[2][6]	
H319	Causes serious eye irritation	[2][6]	
H335	May cause respiratory irritation	[2][6]	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[2][8]
P264	Wash skin thoroughly after handling		
P280	Wear protective gloves/protective clothing/eye protection/face protection	[8]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water	[6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	[2][6][8]	

Expert Analysis: The hazard profile is characteristic of many amine hydrochloride salts. The irritant properties (H315, H319, H335) stem from the compound's ability to interact with and disrupt biological membranes and proteins upon contact. The oral toxicity (H302) indicates that ingestion of even relatively small quantities can cause systemic harm. These classifications are the primary drivers for the stringent handling and personal protective equipment protocols outlined in the following sections.

Section 3: Protocols for Safe Laboratory Handling and Storage

Adherence to meticulous handling and storage protocols is non-negotiable. The following steps are designed to minimize exposure, prevent contamination, and maintain the chemical integrity of the substance.

Engineering and Administrative Controls

The first line of defense is to engineer out the hazard.

- Ventilation: All manipulations of solid **(3-Methylcyclobutyl)methanamine hydrochloride**, especially weighing and transfers that can generate dust, must be performed in a certified chemical fume hood or a ventilated balance enclosure.[9][10] This is critical to mitigate the risk of respiratory irritation (H335).
- Designated Areas: Designate specific areas within the laboratory for handling this compound. This prevents cross-contamination of other experiments and workspaces.
- Hygiene Practices: Prohibit eating, drinking, and smoking in all areas where the chemical is handled.[11] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[9][12]

Storage Protocol

The stability and integrity of the compound depend heavily on storage conditions.

- Container: Keep the compound in its original, tightly sealed container.[13]

- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen).[2] The compound is hygroscopic, meaning it readily absorbs moisture from the air, which can lead to degradation and inaccurate weighing for experiments.[1]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids and oxidizing agents.[1][9][13]

Section 4: Personal Protective Equipment (PPE) Selection Protocol

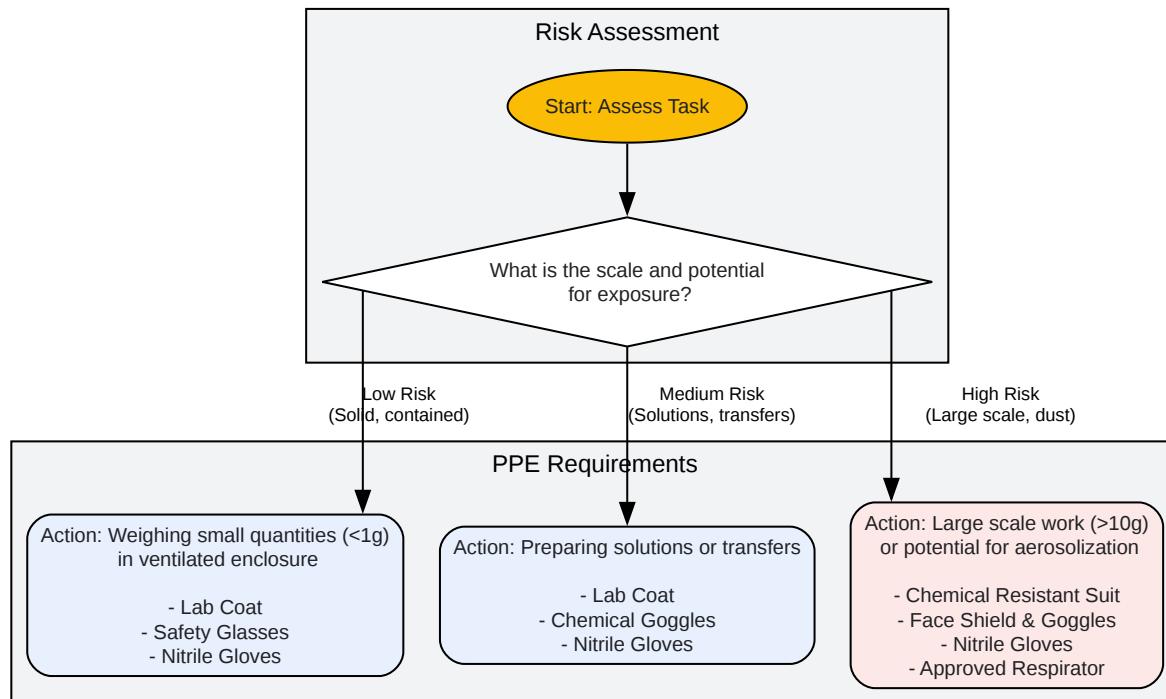
PPE is the final barrier between the researcher and the chemical hazard. The selection of appropriate PPE is not a one-size-fits-all decision; it must be based on a risk assessment of the specific task being performed.

Mandatory Base-Level PPE:

- Eye Protection: Safety glasses with side-shields conforming to EN166 (EU) or ANSI Z87.1 (US) standards are the minimum requirement.[9] When there is a risk of splashing or handling larger quantities, chemical safety goggles or a full-face shield are required.[6]
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber) must be worn.[6] It is crucial to inspect gloves for any signs of degradation or perforation before use and to use proper glove removal technique to avoid skin contamination.[9][10]
- Body Protection: A standard laboratory coat must be worn and kept fastened.

Task-Dependent PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate level of PPE.

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PPE selection workflow based on task-specific risk assessment.

Section 5: Emergency Response Protocols

Even in the most controlled environments, incidents can occur. A well-rehearsed emergency plan is crucial for mitigating harm.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury. Medical attention should always be sought following any significant exposure.[\[14\]](#)

Exposure Route	First Aid Protocol	Source(s)
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1] [6] [14]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[1] [6] [14]
Inhalation	Move the affected person to fresh air. If they are not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.	[1] [6] [14]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water, provided the person is conscious. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1] [14]

Note to First Aiders: Ensure you are aware of the material involved and take precautions to protect yourself from exposure.[\[1\]](#)[\[6\]](#)

Fire-Fighting Measures

While the compound itself is a solid and not highly flammable, its container may burn, and thermal decomposition can release hazardous gases.

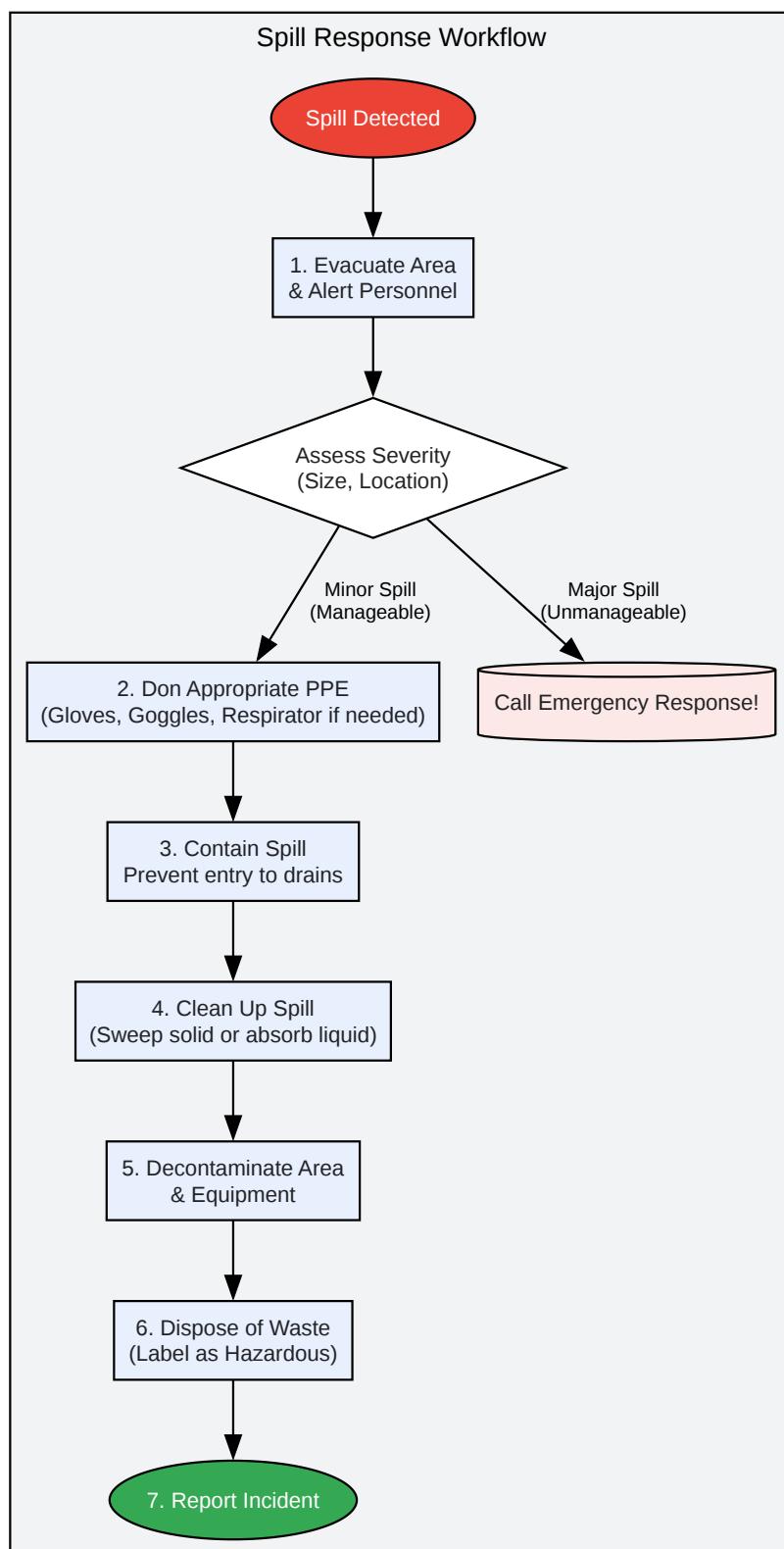
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[6][9][14]
- Specific Hazards: Thermal decomposition can produce toxic and irritating gases, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[1][6]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[6][9][15]

Accidental Release and Spill Cleanup Protocol

A swift and systematic response to a spill is essential to prevent wider contamination and exposure.

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Prevent the spill from entering drains or spreading further.[12]
- Absorb/Sweep:
 - For a solid spill, carefully sweep up the material without creating dust.[1][16] Place into a suitable, labeled container for disposal.
 - For a solution spill, absorb with an inert material (e.g., Chemizorb®, sand, or vermiculite) and place into a sealed container for disposal.[12]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[12]

The following diagram illustrates the logical flow of the spill response protocol.



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Logical workflow for responding to a chemical spill.

Section 6: Stability and Reactivity

Understanding a compound's reactivity is key to preventing dangerous chemical reactions.

- Chemical Stability: The compound is stable under recommended storage conditions.[\[1\]](#) It is, however, hygroscopic.[\[1\]](#)
- Conditions to Avoid: Exposure to moist air or water should be minimized due to its hygroscopic nature.[\[1\]](#) Keep away from heat and sources of ignition.[\[12\]](#)
- Incompatible Materials: To prevent exothermic or violent reactions, avoid contact with the materials listed below.

Incompatible Material Class	Examples	Source(s)
Strong Acids	Hydrochloric acid, Sulfuric acid	[1]
Acid Anhydrides	Acetic anhydride	[1]
Acid Chlorides	Acetyl chloride	[1]
Strong Oxidizing Agents	Peroxides, Nitrates	[1]

- Hazardous Decomposition Products: Under fire conditions, thermal decomposition can produce hydrogen chloride gas, carbon oxides (CO, CO₂), and nitrogen oxides (NO_x).[\[1\]](#)[\[6\]](#)

Section 7: Toxicological and Ecological Information

While comprehensive toxicological data for **(3-Methylcyclobutyl)methanamine hydrochloride** is not readily available, information can be inferred from its hazard classification and data on similar amine salts.

- Acute Toxicity: Classified as harmful if swallowed (Category 4).[\[2\]](#)[\[6\]](#) The primary effects are irritation of the mucous membranes.
- Skin Corrosion/Irritation: Causes skin irritation (Category 2).[\[2\]](#)[\[6\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation (Category 2).[\[2\]](#)[\[6\]](#)

- Respiratory Sensitization: May cause respiratory irritation (STOT SE 3).[2][6]
- Germ Cell Mutagenicity/Carcinogenicity: No components of this product are listed as carcinogens by IARC, ACGIH, or NTP.[10] However, the toxicological properties have not been fully investigated.[9]
- Ecological Information: The product is water-soluble and may spread in water systems. While specific data is lacking, chemicals of this type can be toxic to aquatic life and should not be released into the environment.[1]

Section 8: Disposal Considerations

All waste material, including empty containers and contaminated cleanup supplies, must be treated as hazardous waste. Disposal should be carried out by a licensed professional waste disposal service and in strict accordance with all applicable federal, state, and local environmental regulations.[10][12] Do not allow the chemical to enter drains or sewer systems. [9][12]

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